

Isoeuphorbetin CAS number and molecular weight

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Isoeuphorbetin*

Cat. No.: *B1515289*

[Get Quote](#)

An In-depth Technical Guide to Isoeuphorbetin

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **Isoeuphorbetin**, a naturally occurring dimeric coumarin. The document details its chemical properties, biological activities, and potential therapeutic applications, with a focus on quantitative data and experimental methodologies relevant to the scientific community.

Chemical and Physical Properties

Isoeuphorbetin, a member of the coumarin chemical family, is characterized by the following properties:

Property	Value	Citations
CAS Number	50886-61-8	[1][2][3]
Molecular Formula	C ₁₈ H ₁₀ O ₈	[1][2][3]
Molecular Weight	354.27 g/mol	[1][3]
Synonyms	6,6',7,7'-Tetrahydroxy-5,8'-bicoumarin	[3]
IUPAC Name	8-(6,7-dihydroxy-2-oxochromen-5-yl)-6,7-dihydroxychromen-2-one	[2]

Biological Activity and Therapeutic Potential

Initial research has identified **Isoeuphorbetin** as a compound of interest for its antiviral properties. Specifically, it has been recognized as a potent inhibitor of the Hepatitis C virus (HCV) protease.

Biological Target	Activity	Measurement	Citations
HCV Protease	Inhibitor	IC ₅₀ : 3.63 µg/mL	[1]

Further research is necessary to fully elucidate the mechanism of action and to explore its potential against other viral proteases or biological targets. The inhibitory activity against HCV protease suggests a potential scaffold for the development of novel antiviral therapeutics.

Experimental Protocols

Currently, detailed, publicly available experimental protocols specifically for **Isoeuphorbetin** are limited. The primary cited study points to its isolation from *Viola philippica* and subsequent evaluation of its HCV protease inhibitory activity. A generalized workflow for such a study is presented below.

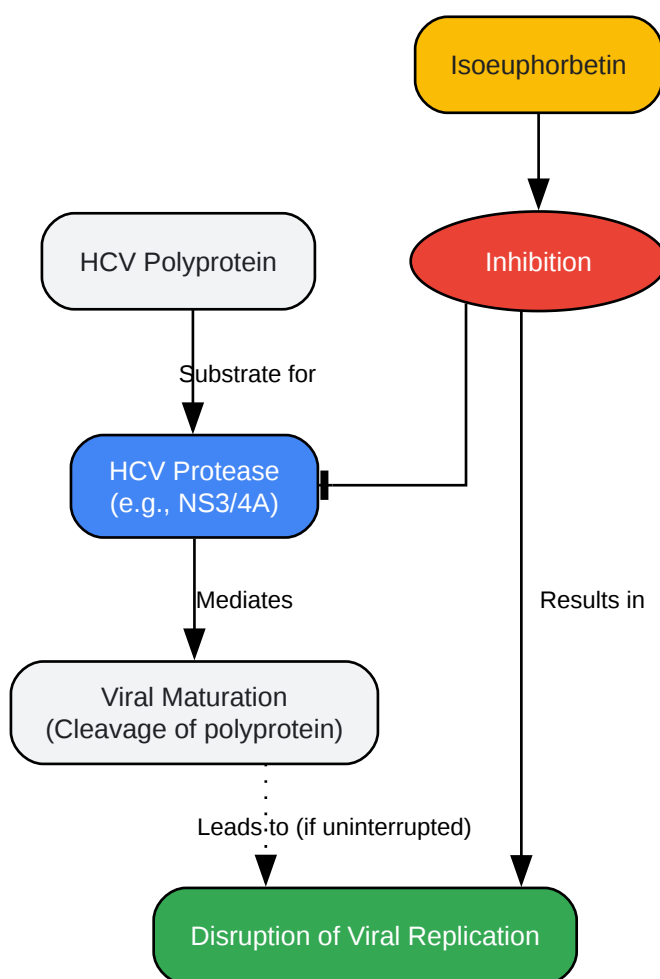


[Click to download full resolution via product page](#)

A generalized workflow for the isolation and bioactivity screening of natural products like **Isoeuphorbetin**.

Signaling Pathways

The precise signaling pathways modulated by **Isoeuphorbetin** are not yet well-defined in publicly accessible literature. Given its activity as an HCV protease inhibitor, its primary mechanism of action is likely the direct enzymatic inhibition that disrupts the viral replication cycle.

[Click to download full resolution via product page](#)

Logical diagram illustrating the inhibitory effect of **Isoeuphorbetin** on the HCV replication cycle.

This guide will be updated as more research on **Isoeuphorbetin** becomes available. Researchers are encouraged to consult the primary literature for in-depth experimental details.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. glpbio.com [glpbio.com]
- 2. biorlab.com [biorlab.com]
- 3. Isoeuphorbetin | CymitQuimica [cymitquimica.com]
- To cite this document: BenchChem. [Isoeuphorbetin CAS number and molecular weight]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1515289#isoeuphorbetin-cas-number-and-molecular-weight]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com